

Essential Safety and Handling Guide for LysoSensor™ Green DND-189

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Compound of Interest

Compound Name: DND-189

Cat. No.: B12413859

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This guide provides essential safety protocols and operational procedures for handling LysoSensor™ Green **DND-189** (Catalog No. L7535), a fluorescent probe used for cellular analysis. The product is a 1 mM solution of the LysoSensor™ dye in dimethyl sulfoxide (DMSO). All procedures should be conducted under the assumption that the toxicological properties of the dye itself have not been fully characterized. The primary hazards are associated with the solvent, DMSO, which is a combustible liquid and can facilitate the absorption of other chemicals through the skin.^{[1][2]}

Hazard Assessment and Core Precautions

The primary risks when handling this product are related to the DMSO solvent. DMSO is a combustible liquid and readily penetrates the skin, potentially carrying the dissolved dye and any other contaminants with it into the body.^{[1][2]} Therefore, preventing skin and eye contact is of paramount importance.

Key Hazards:

- Skin Absorption: DMSO can transport solutes through the skin.^{[1][2]}
- Eye Irritation: The solution may cause serious eye irritation.
- Combustibility: DMSO is a combustible liquid with a flashpoint of approximately 87°C (188.6°F).^[3]

- Unknown Dye Toxicity: The LysoSensor™ Green **DND-189** dye's specific toxicological properties are not fully established. It should be handled as a potentially hazardous chemical.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The selection of gloves is critical due to DMSO's ability to permeate standard lab gloves.[\[2\]](#)

Task	Eye Protection	Hand Protection	Body Protection
Handling Stock Solution (Thawing, Aliquoting)	Chemical safety goggles	Double-gloving with Butyl rubber, fluoroelastomer, or thick (≥ 15 mil) neoprene gloves. [1] [2] [3]	Fully-buttoned lab coat
Preparing Working Solution (Diluting in media)	Chemical safety goggles	Butyl rubber or thick neoprene gloves.	Fully-buttoned lab coat
Cell Staining & Imaging	Safety glasses	Nitrile gloves (for incidental contact with dilute solutions only)	Fully-buttoned lab coat
Spill Cleanup	Chemical safety goggles and face shield	Heavy-duty Butyl or neoprene gloves	Chemical-resistant apron over lab coat

Operational Plans: Handling and Storage

Storage:

- Store vials at -5°C to -30°C and protect from light.[\[4\]](#)
- Upon receipt, it is recommended to aliquot the 1 mM DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[5\]](#)

- Store in a designated area for combustible liquids, away from strong oxidizing agents, acids, and bases.[3]

Handling:

- Always handle the product inside a certified chemical fume hood.
- Allow the vial to warm completely to room temperature before opening to prevent water condensation.
- Use only calibrated pipettes with filtered, low-retention tips to handle the DMSO stock solution.

Experimental Protocol: Staining Live Cells

This protocol outlines the steps for staining live adherent cells with LysoSensor™ Green **DND-189**.

Methodology:

- Cell Preparation: Grow adherent cells on sterile glass coverslips or in multi-well imaging plates to the desired confluence.
- Prepare Working Solution:
 - On the day of the experiment, prepare a fresh working solution.
 - Warm the required volume of cell culture medium or buffer (e.g., HBSS) to 37°C.
 - Dilute the 1 mM LysoSensor™ Green **DND-189** stock solution to a final working concentration of 1-5 µM in the pre-warmed medium. Mix thoroughly by gentle inversion.
 - Note: The optimal concentration may vary by cell type and experimental conditions and should be determined empirically.
- Cell Staining:
 - Remove the existing culture medium from the cells.

- Add the pre-warmed staining solution to the cells, ensuring the entire cell monolayer is covered.
- Incubate the cells for 30-60 minutes at 37°C, protected from light.
- Washing (Optional):
 - For clearer imaging, the staining solution can be removed and replaced with fresh pre-warmed medium or buffer.
- Imaging:
 - Image the cells immediately using a fluorescence microscope equipped with a standard FITC filter set.
 - The dye has excitation/emission maxima of approximately 443/505 nm.[5]

Disposal Plan

All materials contaminated with LysoSensor™ Green **DND-189** must be disposed of as chemical hazardous waste. Do not dispose of down the drain.

Waste Stream	Container	Disposal Procedure
Unused Stock/Working Solution	Labeled, sealed glass or polyethylene waste bottle	Collect all liquid waste containing the dye or DMSO. Label as "Hazardous Waste: Dimethyl Sulfoxide and Fluorescent Dye."
Contaminated Consumables (Pipette tips, tubes, gloves)	Labeled, double-lined hazardous waste bag or container	Collect all solid waste that has come into contact with the product. Seal the container when not in use.

Arrange for pickup through your institution's Environmental Health & Safety (EHS) department.

Emergency Procedures: Spill and Exposure Plan

Small Spill (in a fume hood):

- Restrict access to the area.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or spill pads).
- Collect the absorbent material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Decontaminate the area with soap and water.

Large Spill (outside a fume hood):

- Evacuate the immediate area and alert others.
- If safe to do so, increase ventilation and remove ignition sources.
- Contact your institution's EHS or emergency response team immediately.

Exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[\[6\]](#)
- Eye Contact: Immediately flush eyes with an eyewash station for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[6\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[\[6\]](#)

Visualizations



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Caption: Experimental workflow for LysoSensor™ Green **DND-189**.



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Caption: Logical workflow for a chemical spill response.

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